

An In-depth Technical Guide to 2-Undecenal: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Undecenal

Cat. No.: B3422175

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **2-Undecenal**. The information is intended to support research, development, and quality control activities.

Chemical and Physical Properties

2-Undecenal is a medium-chain fatty aldehyde known for its characteristic aroma and biological activities.^[1] The commercial product is often a mixture of isomers.^{[2][3][4]} It is a colorless to pale straw-colored oily liquid.^{[2][5]} It is insoluble in water but soluble in alcohol and oils.^{[2][5]}

Table 1: Physical and Chemical Properties of **2-Undecenal**

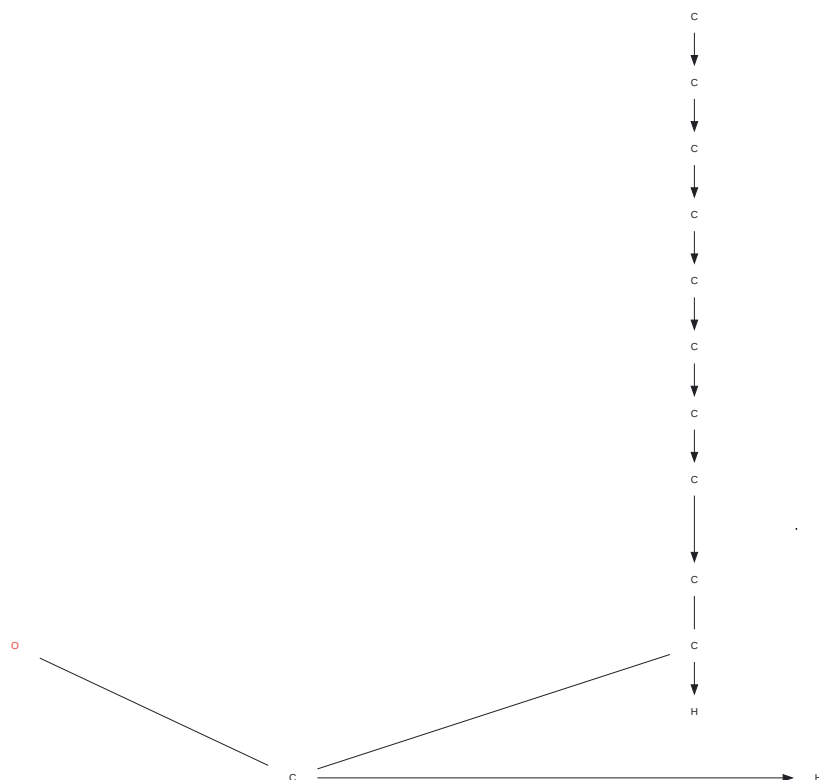
Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O	[6][7][8][9][10]
Molecular Weight	168.28 g/mol	[3][5][6][11]
IUPAC Name	(E)-undec-2-enal	[6]
CAS Number	2463-77-6 (for the mixture/unspecified)[7][8][9][10], 53448-07-0 (for trans isomer)[6][12]	[6][7][8][9][10][12]
Appearance	Colorless to very pale straw-colored oily liquid	[2][3][5]
Odor	Powerful, fresh, aldehydic, with citrus (orange/grapefruit) and waxy nuances	[2][3][13][14]
Taste	At 15 ppm: waxy, aldehydic, green, with a citrus and meaty nuance	[2]
Boiling Point	115 °C at 10 mm Hg	[2][6][14][15]
Density	0.849 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.457	[2]
Flash Point	227 °F (108.33 °C)[13]; 220 °F (104.44 °C)[14]	[13][14]
Vapor Pressure	0.029700 mmHg at 25.00 °C	[13]
Solubility	Insoluble in water; Soluble in alcohol and oils	[2][5]
Purity (Typical)	≥95% (trans-isomer), may contain 0.1-3.5% cis-2-undecenal	

Chemical Structure

2-Undecenal is an α,β -unsaturated aldehyde consisting of an eleven-carbon chain with a double bond located between the second and third carbon atoms.[2][4][6] It exists as cis (Z) and trans (E) stereoisomers, with the trans isomer being the more common and stable form.[7][8][10][12]

- SMILES:CCCCCCCC/C=C/C=O[6]
- InChI:InChI=1S/C11H20O/c1-2-3-4-5-6-7-8-9-10-11-12/h9-11H,2-8H2,1H3/b10-9+[6][7][8]
- InChIKey:PANBRUWVURLWGY-MDZDMXLPSA-N[6][7][8]

Chemical Structure of (E)-2-Undecenal



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Chemical Structure of (E)-2-Undecenal

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and quantification of **2-Undecenal**. Available data includes Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[11\]](#)[\[16\]](#)

Table 2: Summary of Spectroscopic Data for **2-Undecenal**

Technique	Key Peaks / Signals	Source / Reference
Mass Spectrometry (EI)	Molecular Ion (m/z): 168. Key Fragments (m/z): 41, 55, 67, 81, 95.	NIST WebBook [7] [12] , PubChem [6]
FTIR Spectroscopy (Neat)	Characteristic peaks for C=O (aldehyde) and C=C (alkene) stretching.	PubChem [6] , SpectraBase [11]
¹ H NMR	Signals corresponding to olefinic, allylic, and aliphatic protons.	SpectraBase [11]
¹³ C NMR	Signals for carbonyl, sp ² , and sp ³ hybridized carbons.	SpectraBase [11]

Experimental Protocols

A. High-Performance Liquid Chromatography (HPLC) Analysis

A reverse-phase (RP) HPLC method can be employed for the analysis of **2-Undecenal**.[\[9\]](#)

- Objective: To separate and quantify **2-Undecenal** in a sample matrix.
- Methodology:
 - Column: Newcrom R1 HPLC column.[\[9\]](#)
 - Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.[\[9\]](#)

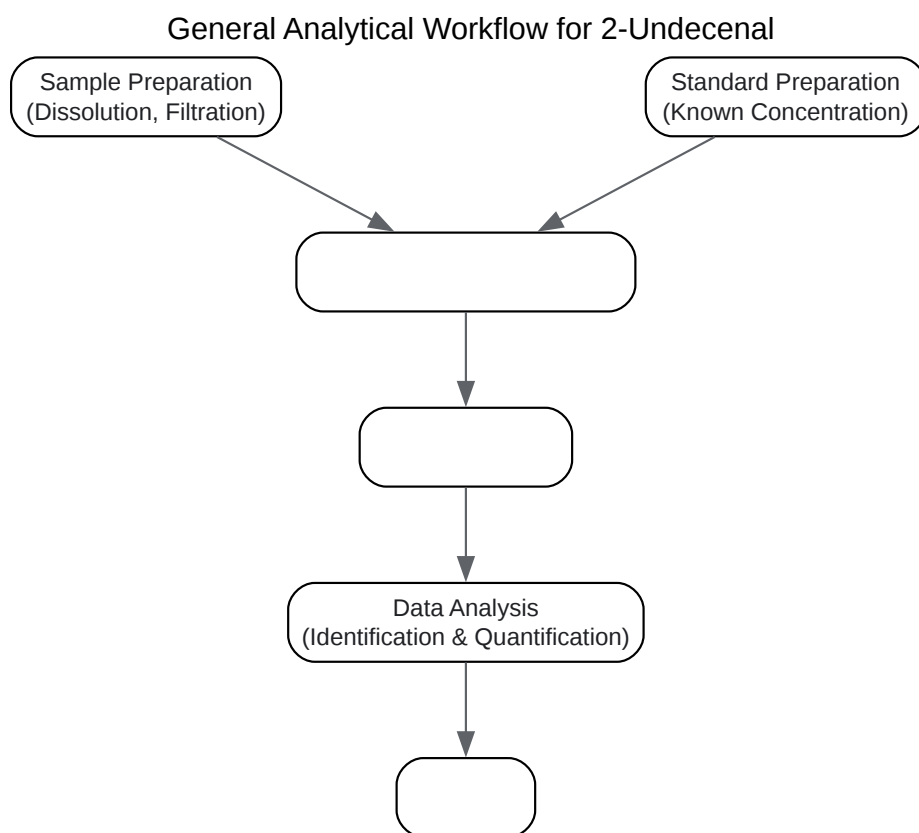
- Detection: UV-Vis detector at an appropriate wavelength for the chromophore or MS detector.
- Procedure:
 - Prepare a standard solution of **2-Undecenal** of known concentration.
 - Prepare the sample by dissolving it in a suitable solvent and filtering.
 - Equilibrate the column with the mobile phase.
 - Inject the standard and sample solutions.
 - Analyze the resulting chromatograms to determine the retention time and peak area for quantification.
- Notes: This method is scalable and can be adapted for preparative separation to isolate impurities.[\[9\]](#)

B. Gas Chromatography (GC) Analysis

GC is another common technique for analyzing volatile compounds like **2-Undecenal**.

- Objective: To separate and identify **2-Undecenal** and its isomers.
- Methodology:
 - Column: A polar capillary column, such as FFAP (Free Fatty Acid Phase).[\[10\]](#)
 - Carrier Gas: Helium.[\[10\]](#)
 - Temperature Program:
 - Initial Temperature: 45 °C (hold for 1 min).[\[10\]](#)
 - Ramp: Increase to 220 °C at a rate of 5 K/min.[\[10\]](#)
 - Final Temperature: 220 °C (hold for 5 min).[\[10\]](#)

- Detection: Flame Ionization Detector (FID) or Mass Spectrometer (MS).
- Procedure:
 - Prepare standard and sample solutions in a volatile solvent.
 - Inject a small volume of the solution into the GC inlet.
 - The compound will be separated based on its volatility and interaction with the stationary phase.
 - Identify **2-Undecenal** by its retention index (Kovats RI) and mass spectrum.[6][10]



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General Analytical Workflow for **2-Undecenal**

Biological Activity and Safety

A. Biological Roles and Applications

2-Undecenal is recognized for its biological activities and is used in various industries:

- **Flavor and Fragrance:** It is used as a flavoring agent in foods and as a fragrance ingredient in products like perfumes and soaps, imparting citrus and floral notes.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[13\]](#)[\[14\]](#) The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses no safety concern at current intake levels as a flavoring agent.[\[5\]](#)
- **Fungistatic and Antimicrobial Activity:** The compound exhibits fungistatic properties.[\[3\]](#)[\[4\]](#) While some related compounds like undecan-2-one show activity against yeasts and molds, their bacterial efficacy can be limited.[\[17\]](#) Research into metabolites from organisms like *Paenibacillus* has highlighted the potential of related undecenal compounds in agricultural applications, such as managing plant-parasitic nematodes.[\[18\]](#)

B. Safety and Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Undecenal** presents the following hazards:

- **Skin Irritation (H315):** Causes skin irritation.[\[6\]](#)[\[19\]](#)[\[20\]](#)
- **Eye Irritation (H319):** May cause serious eye irritation.[\[6\]](#)
- **Skin Sensitization (H317):** May cause an allergic skin reaction.[\[6\]](#)
- **Aquatic Hazard (H411):** Toxic to aquatic life with long-lasting effects.[\[19\]](#)[\[20\]](#)

Recommended Precautionary Measures:

- **Handling:** Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and eye/face protection.[\[13\]](#)[\[14\]](#)[\[19\]](#)[\[20\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[20\]](#)

- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[19] Avoid release into the environment.[19][20]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Undecenal: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422175#2-undecenal-chemical-properties-and-structure]

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